

Sarkomycin: A Technical Overview of its Molecular Characteristics

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Compound of Interest

Compound Name: Sarkomycin

Cat. No.: B075957

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This technical guide provides an in-depth analysis of the molecular properties of **Sarkomycin**, an antibiotic with notable antitumor activity. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the fundamental characteristics of this compound.

Core Molecular Data

Sarkomycin is a natural product isolated from *Streptomyces erythrochromogenes*. The active principle, known as **Sarkomycin A**, possesses a distinct chemical structure that is central to its biological activity.

Physicochemical Properties

The fundamental molecular and physical properties of **Sarkomycin A** are summarized in the table below. This data is crucial for understanding its behavior in biological systems and for the design of experimental protocols.

Property	Value	Source
Molecular Formula	C ₇ H ₈ O ₃	[1] [2] [3] [4]
Molecular Weight	140.14 g/mol	[1] [2] [3] [4]
IUPAC Name	(1S)-2-methylidene-3-oxocyclopentane-1-carboxylic acid	[1]
CAS Registry Number	489-21-4	[1] [2] [3] [4] [5]
Appearance	Oily liquid	[3]
UV Maximum (in water)	230 nm	[3]
Boiling Point	320.3°C at 760 mmHg	[2]
Density	1.23 g/cm ³	[2]

Structural and Chemical Identity

The chemical identity of **Sarkomycin A** is well-established, providing a foundation for its synthesis and the study of its mechanism of action.

Chemical Identifiers

For unambiguous identification and cross-referencing in research and databases, the following identifiers are provided.

Identifier Type	Identifier
InChI	InChI=1S/C7H8O3/c1-4-5(7(9)10)2-3-6(4)8/h5H,1-3H2,(H,9,10)/t5-/m0/s1
InChIKey	ILFPCMXTASDZKM-YFKPBYRVSA-N
SMILES	<chem>C=C1--INVALID-LINK--C(=O)O</chem>

Experimental Considerations

The solubility profile of **Sarkomycin** is a critical factor for its handling and administration in experimental settings.

Solubility

Sarkomycin exhibits good solubility in a range of common laboratory solvents.

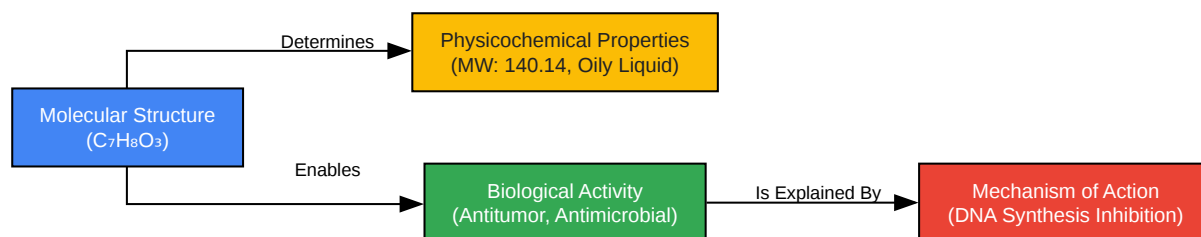
Solvent	Solubility
Water	Soluble
Methanol	Soluble
Ethanol	Soluble
Butanol	Soluble
Ethyl acetate	Soluble
Petroleum ether	Sparingly soluble

Biological Activity and Mechanism of Action

Sarkomycin is recognized for its potent antitumor and antimicrobial properties.^[5] Its mechanism of action is attributed to the inhibition of DNA synthesis, leading to cell cycle arrest and subsequent apoptosis of cancer cells.^[5] This is achieved through interference with enzymes such as topoisomerases, which are essential for maintaining DNA structure during cell division.^[5]

Logical Relationship of Sarkomycin's Properties

The following diagram illustrates the relationship between the chemical structure of **Sarkomycin** and its biological function, a key concept for drug development professionals.



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Caption: Relationship between **Sarkomycin**'s structure and function.

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